

synthesis of lanthionine-constrained GPCR agonists

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Compound of Interest

Compound Name: *DL-Lanthionine*

Cat. No.: *B1579059*

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Application Note: High-Fidelity Synthesis of Lanthionine-Constrained GPCR Agonists

Abstract

G-Protein Coupled Receptors (GPCRs) remain the most fruitful target class in drug discovery, yet peptide agonists often suffer from poor proteolytic stability and lack of receptor subtype selectivity. This Application Note details the stereoselective synthesis of lanthionine-constrained peptides, a superior alternative to disulfide cyclization. Unlike reducible disulfide bonds, the lanthionine (thioether) bridge is metabolically stable, non-reducible in cytosolic environments, and provides rigid conformational control. We present a robust Solid-Phase Peptide Synthesis (SPPS) protocol utilizing the On-Resin Cysteine Alkylation strategy, validated by a case study of a stabilized Angiotensin-(1-7) analog.

Strategic Design: The Lanthionine Advantage

Mechanistic Rationale

Native peptides often exist as varying conformational ensembles. Binding to a GPCR requires an entropic penalty to adopt the bioactive conformation. Constraining the peptide backbone via a lanthionine bridge (

) pre-organizes the structure, reducing this penalty and potentially enhancing affinity and selectivity.^{[1][2]}

- **Stability:** The thioether bond () is resistant to serum proteases and reducing environments (e.g., intracellular compartments), unlike the labile disulfide ().
- **Stereochemistry:** The biological activity often depends on the specific stereochemistry of the bridge.
 - **Meso-Lanthionine** (): Mimics the -turn structures found in bioactive lantibiotics like Nisin.
 - **L-Lanthionine** (): Often used to mimic standard cystine bridges but with tighter geometry.

Design Parameters

When designing a lanthionine-constrained agonist, the spacing between the bridgeheads (ring size) is critical.

- **Spacing:** Creates a tight turn (similar to a -turn).
- **Spacing:** Stabilizes helical turns.

Synthetic Methodology: On-Resin Macrocyclization

While enzymatic (biomimetic) methods exist, they are often limited by substrate specificity.^[1] For drug development, Chemical Synthesis via SPPS offers the necessary scalability and diversity (incorporation of non-natural amino acids).

We recommend the Orthogonal Protection Strategy utilizing Alloc (Allyl) and Mmt (Monomethoxytrityl) groups. This allows for the specific unmasking of the bridge residues while the rest of the peptide remains protected.

The Reaction Pathway (Graphviz)



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Figure 1: Workflow for the stereoselective on-resin synthesis of lanthionine peptides via the Bromo-alanine route.

Detailed Protocol: Cysteine Alkylation Route

Target: Synthesis of a generic GPCR agonist analog:

(Bridge between Pos 3 and 6).

Materials & Reagents

Reagent	Grade/Spec	Purpose
Resin	Rink Amide MBHA (0.5 mmol/g)	C-terminal amidation (common for GPCR agonists).
Bridgehead A	Fmoc-Ser(Alloc)-OH	Precursor for the electrophile (Bromo-alanine).
Bridgehead B	Fmoc-Cys(Mmt)-OH	Precursor for the nucleophile (Thiol).
Catalyst	Pd(PPh ₃) ₄	Alloc deprotection.[3]
Brominating Agent	CBr ₄ / PPh ₃	Converts Ser-OH to Bromo-Ala.
Scavenger	Phenylsilane (PhSiH ₃)	Scavenger for Alloc removal.

Step-by-Step Procedure

Step 1: Linear Assembly (Fmoc-SPPS)

- Swell resin in DCM (30 min).
- Perform standard Fmoc-SPPS cycles (Fmoc deprotection: 20% Piperidine/DMF; Coupling: HBTU/DIPEA).
- Incorporate Fmoc-Ser(Alloc)-OH at the electrophile position.
- Incorporate Fmoc-Cys(Mmt)-OH at the nucleophile position.
- Complete the N-terminal sequence. Do not remove the final N-terminal Fmoc group (it stabilizes the peptide during cyclization).

Step 2: Selective Alloc Deprotection (Serine Unmasking)

- Wash resin with DCM (3x) under Argon (ensure anhydrous conditions).
- Add Pd(PPh₃)₄ (0.1 eq) and PhSiH₃ (10 eq) in dry DCM.
- Shake for 30 min. Repeat process once.
- Wash resin extensively: DCM (5x), DMF (5x), 0.5% Sodium Diethyldithiocarbamate in DMF (to remove Pd), then DMF (5x).

Step 3: On-Resin Bromination (Activation) Objective: Convert the free hydroxyl of Serine to 3-Bromoalanine.

- Suspend resin in dry DCM.^[4]
- Add PPh₃ (5 eq) and CBr₄ (5 eq).
- Shake for 2-3 hours at room temperature.
- Wash resin with DCM (5x) and DMF (5x).
 - Note: This step proceeds with inversion of configuration. L-Ser becomes D-Bromo-Ala.

Step 4: Selective Mmt Deprotection (Cysteine Unmasking)

- Treat resin with 1% TFA / 5% TIS / DCM (flow-wash method).
- Wash for 2 min intervals until the yellow color (trityl cation) disappears.
- Critical: Immediately wash with DMF and neutralize with 5% DIPEA/DMF to prevent premature cleavage or side reactions.

Step 5: Macrocyclization (Lanthionine Formation)

- Suspend resin in DMF.^{[4][5]}
- Add 1% DIPEA (Base) to the resin slurry.
- Shake overnight (12-16 hours). The free thiol of Cys attacks the
-carbon of Bromo-Ala (reaction).
 - Stereochemistry: The nucleophilic attack typically inverts the center again. D-Bromo-Ala
L-Lanthionine bridge (net retention relative to original Serine). Note: Stereochemical outcomes can vary based on solvent/base; verify with NMR.

Step 6: Global Cleavage & Purification

- Remove N-terminal Fmoc (20% Piperidine).
- Cleave from resin: 92.5% TFA / 2.5% H₂O / 2.5% TIS / 2.5% DODT (2-3 hours).
- Precipitate in cold diethyl ether.
- Purify via RP-HPLC (C18 column, Acetonitrile/Water gradient).

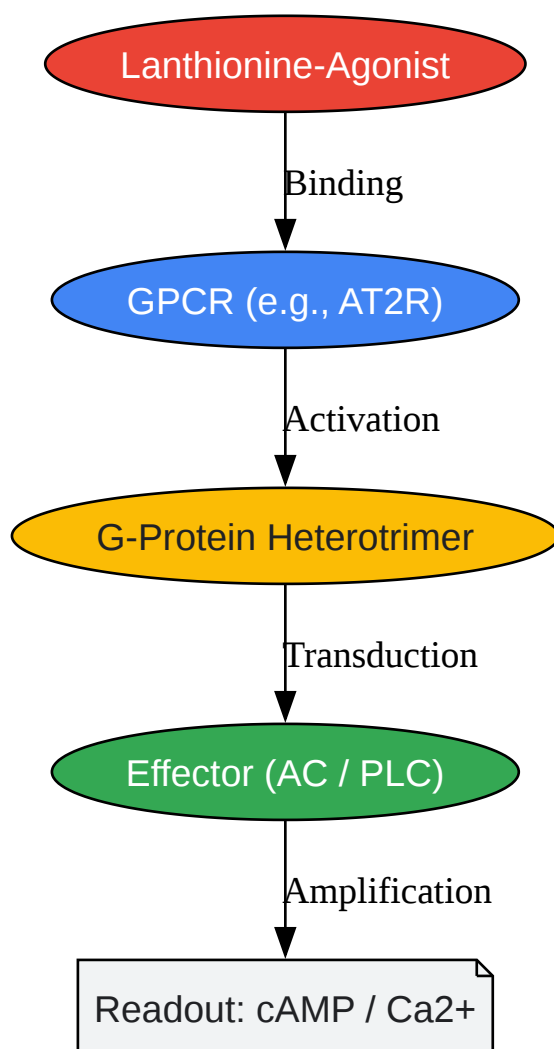
Structural & Functional Validation

Analytical Verification

- LC-MS: Confirm the mass shift. Lanthionine formation results in the loss of HBr (or H₂O if using dehydration method) relative to the linear precursors.
 - Expected Mass: Linear (Cys+Ser) - H₂O + H₂ (if reduced) vs Cyclic (Lan). Actually, Cys + BromoAla
- Lan + HBr. The mass of the cyclic peptide is exactly [Linear Sequence with Ala + Ala] + S - 2H.
- Ellman's Test: Must be negative, indicating no free thiols remain.

GPCR Signaling Validation (Graphviz)

To confirm the agonist retains bioactivity, functional assays measuring cAMP or Calcium flux are required.



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Figure 2: Functional signaling cascade for validating GPCR agonist potency.

Case Study Data: Stabilized Angiotensin-(1-7)

Reference: Moll et al. (2020) Comparing the stability of native Ang-(1-7) vs. Lanthionine-bridged cAng-(1-7).

Parameter	Native Ang-(1-7)	Lanthionine cAng-(1-7)
Half-life (Plasma)	< 30 min	> 4 hours
Receptor Selectivity	Low (Mas / AT1 / AT2 cross-talk)	High (Specific to target)
Pulmonary Delivery	Poor	Effective
Reducibility	N/A (Linear) / High (if disulfide)	Non-Reducible

Troubleshooting & Critical Parameters

- Incomplete Cyclization: If the Bromo-Ala formation is sluggish, consider using the Dehydroalanine (Dha) route (dehydration of Ser via DSC/DIPEA), followed by Michael addition. However, Dha cyclization is less stereoselective.
- Aggregation: Lanthionine peptides can be hydrophobic. Use ChemMatrix resin (PEG-based) instead of Polystyrene to improve solvation during cyclization.
- Oxidation: Keep methionine and tryptophan residues protected or use an antioxidant (DODT) during cleavage to prevent oxidation of the thioether bridge to a sulfoxide.

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